

# Structural Characterization of Antofloxacin Hydrochloride: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antofloxacin hydrochloride

Cat. No.: B1667554

[Get Quote](#)

Introduction: **Antofloxacin hydrochloride** is a fourth-generation fluoroquinolone antibiotic with a broad spectrum of activity against various bacterial pathogens. A thorough understanding of its structural and physicochemical properties is paramount for drug development, formulation, and quality control. This technical guide provides an in-depth overview of the structural characterization of **Antofloxacin hydrochloride**, detailing the analytical techniques employed and presenting available data for researchers, scientists, and drug development professionals.

## Physicochemical Properties

**Antofloxacin hydrochloride** is the hydrochloride salt of Antofloxacin. Its fundamental physicochemical properties are summarized in the table below.

Property	Value
Chemical Formula	C <sub>18</sub> H <sub>22</sub> ClFN <sub>4</sub> O <sub>4</sub>
Molecular Weight	412.85 g/mol <a href="#">[1]</a>
IUPAC Name	(S)-8-amino-9-fluoro-3-methyl-10-(4-methylpiperazin-1-yl)-7-oxo-2,3-dihydro-7H- <a href="#">[2]</a> <a href="#">[3]</a> oxazino[2,3,4-ij]quinoline-6-carboxylic acid hydrochloride <a href="#">[1]</a>
CAS Number	873888-67-6 <a href="#">[1]</a>
Appearance	Information not publicly available. Generally, fluoroquinolone hydrochlorides are white to pale yellow crystalline powders.
Solubility	Soluble in water. <a href="#">[4]</a>

## Elemental Analysis

Elemental analysis is a fundamental technique to confirm the empirical formula of a compound. The theoretical elemental composition of **Antofloxacin hydrochloride** (C<sub>18</sub>H<sub>22</sub>ClFN<sub>4</sub>O<sub>4</sub>) is presented below, alongside commercially available data.

Element	Theoretical Percentage
Carbon (C)	52.37%
Hydrogen (H)	5.37%
Chlorine (Cl)	8.59%
Fluorine (F)	4.60%
Nitrogen (N)	13.57%
Oxygen (O)	15.50%
Data sourced from a commercial supplier and aligns with the theoretical calculation based on the chemical formula. <a href="#">[1]</a>	

## Spectroscopic Characterization

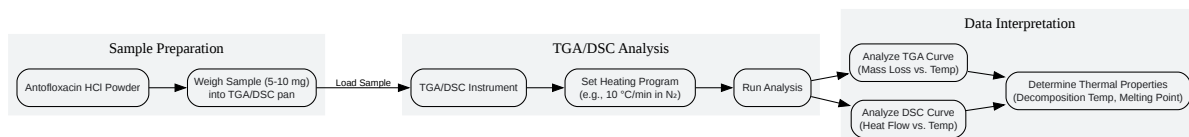
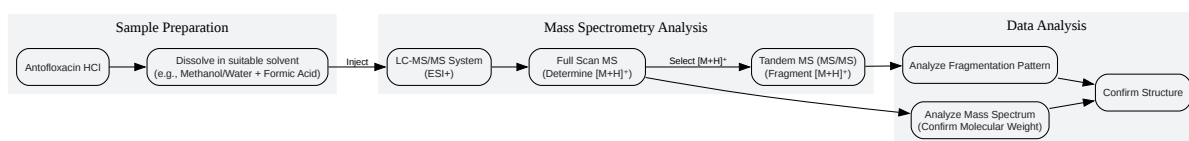
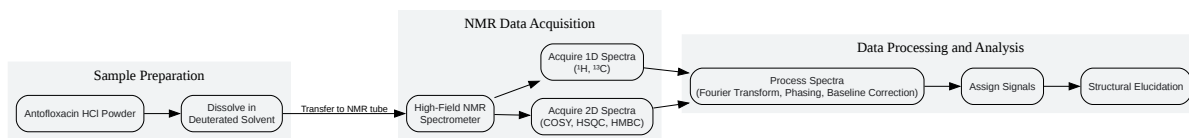
Spectroscopic techniques are essential for elucidating the molecular structure of **Antofloxacin hydrochloride**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. While a complete, assigned high-resolution spectrum for **Antofloxacin hydrochloride** is not publicly available, the expected chemical shifts can be inferred from the known structure and data from related fluoroquinolones.

Experimental Protocol (General for Fluoroquinolones):

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO- $d_6$ ) or deuterium oxide ( $D_2O$ ) are common solvents for fluoroquinolone hydrochlorides.
- Internal Standard: Tetramethylsilane (TMS) or a suitable salt for aqueous solutions.
- Experiments:  $^1H$  NMR,  $^{13}C$  NMR, and 2D correlation experiments such as COSY (Correlated Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are performed to assign all proton and carbon signals unambiguously.



[Click to download full resolution via product page](#)

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. waters.com [waters.com]
- 2. tandfonline.com [tandfonline.com]
- 3. Use of Fluorescence Spectroscopy and Chemometrics to Visualise Fluoroquinolones Photodegradation Major Trends: A Confirmation Study with Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Structural Characterization of Antofloxacin Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667554#structural-characterization-of-antofloxacin-hydrochloride]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)